

Application Notes and Protocols for PF-04217903 in 3D Spheroid Cultures

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Compound of Interest

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Introduction

Three-dimensional (3D) spheroid cultures are increasingly utilized in cancer research and drug development as they more accurately mimic the tumor microenvironment compared to traditional two-dimensional (2D) cell cultures. This document provides detailed application notes and protocols for the use of PF-04217903, a potent and selective c-Met inhibitor, in 3D tumor spheroid models.

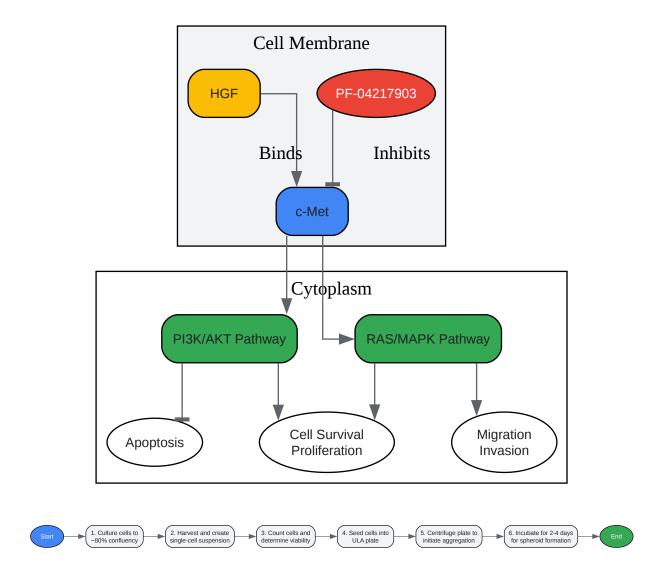
PF-04217903 is an orally bioavailable, ATP-competitive small molecule inhibitor of the c-Met kinase.[1][2] The c-Met receptor tyrosine kinase and its ligand, hepatocyte growth factor (HGF), play crucial roles in tumor progression, invasive growth, and angiogenesis.[1] Dysregulation of the HGF/c-Met signaling pathway is implicated in a variety of human cancers. PF-04217903 has demonstrated high selectivity and potent inhibition of c-Met, leading to the disruption of downstream signaling pathways and subsequent inhibition of tumor cell growth, migration, and invasion, as well as the induction of apoptosis.[2][3][4]

These protocols are designed to guide researchers in assessing the anti-tumor activity of PF-04217903 in a physiologically relevant 3D spheroid context.

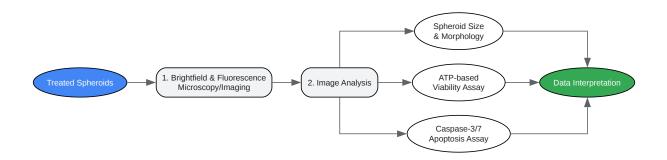
Mechanism of Action of PF-04217903



PF-04217903 selectively binds to the ATP-binding site of the c-Met kinase, preventing its autophosphorylation and the subsequent activation of downstream signaling cascades, including the PI3K/AKT and RAS/MAPK pathways.[3] This inhibition ultimately leads to reduced cell proliferation, survival, and invasion, and promotes apoptosis in c-Met dependent tumor cells.[1][4]







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